

"managing pyrophoric nature of triphenylaluminum in experiments"

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Compound of Interest

Compound Name: Aluminum, triphenyl-

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Technical Support Center: Managing Triphenylaluminum

This guide provides essential information for researchers, scientists, and drug development professionals on safely managing the pyrophoric nature of triphenylaluminum in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is triphenylaluminum and why is it considered hazardous?

A1: Triphenylaluminum ($\text{Al}(\text{C}_6\text{H}_5)_3$) is an organoaluminum compound that is highly reactive.^[1]^[2] Its primary hazard stems from its pyrophoric nature, meaning it can spontaneously ignite when exposed to air and/or moisture.^[3]^[4]^[5]^[6] It also reacts violently with water, releasing flammable gases that can also ignite.^[4]^[5]^[7]

Q2: What are the primary hazards associated with triphenylaluminum?

A2: The main hazards are:

- **Pyrophoricity:** Catches fire spontaneously upon contact with air.^[4]^[7]
- **Water Reactivity:** Reacts violently with water and other protic solvents to produce flammable gases.^[4]^[8]

- Corrosivity: Causes severe skin burns and eye damage upon contact.[4][7]
- Organ Toxicity: May cause damage to the liver, kidneys, and central nervous system.[3][9]

Q3: What Personal Protective Equipment (PPE) is mandatory when working with triphenylaluminum?

A3: A multi-layered approach to PPE is required. This includes a flame-resistant lab coat (Nomex® is recommended), chemical splash goggles, a face shield, and a double layer of gloves, typically nitrile or neoprene gloves worn over flame-resistant Kevlar® gloves.[3][9][10] All clothing worn should be made of natural fibers like cotton or wool, as synthetic fabrics can melt and adhere to the skin.[9]

Q4: How should triphenylaluminum be stored?

A4: Triphenylaluminum must be stored under an inert atmosphere, such as nitrogen or argon, to prevent contact with air and moisture.[3][11] It should be kept in a cool, dry, well-ventilated area away from flammable materials, heat sources, and oxidizers.[8][11] The original manufacturer's container, such as a Sure/Seal™ bottle, is ideal for storage and dispensing.[11][12]

Q5: What are the general principles for safely handling triphenylaluminum?

A5: All manipulations must be performed under an inert atmosphere, either in a glove box or a chemical fume hood using air-free techniques like a Schlenk line.[5][6][12] All glassware must be rigorously dried, typically by oven-drying or flame-drying under vacuum, before use.[3][5] Always work with at least one other person present and notify others in the lab before you begin work.[11] Keep the quantity of triphenylaluminum in the lab to a minimum.[9]

Troubleshooting Guides

Spill Management

Q: I've spilled a small amount (<50 mL) of triphenylaluminum solution in the fume hood. What should I do?

A: For a small, controllable spill within a fume hood, you should:

- Alert nearby personnel.
- While wearing your full PPE, cover the spill with a non-combustible, dry absorbent material. Powdered lime (calcium oxide), dry sand, or soda ash are recommended.[12][13][14] Do NOT use paper towels or other combustible materials.[14]
- Ensure a Class D or ABC dry chemical fire extinguisher is nearby.[9]
- Once the material is completely covered and the reaction has ceased, carefully collect the mixture using non-sparking tools.
- The collected residue must be quenched according to the standard procedure before disposal as hazardous waste.[13][14]

Q: There has been a large triphenylaluminum spill outside the fume hood. What is the emergency procedure?

A: A large spill is a major emergency.

- Alert everyone in the laboratory and activate the fire alarm.
- Evacuate the area immediately.[9][14]
- If anyone has been exposed or is on fire, guide them to the safety shower and assist them in washing with copious amounts of water.[9][13]
- Call emergency services (911 or your institution's emergency number) and inform them of the specific chemical involved.[9][13]
- Do not attempt to fight a large fire or clean up a large spill yourself.[6]

Q: My gloves came into contact with triphenylaluminum. What is the procedure?

A: Immediately remove the contaminated gloves, avoiding contact with your skin. If you are wearing double gloves, remove the outer glove and inspect the inner glove for any signs of contamination or degradation. If the inner glove is compromised, remove it and wash your hands thoroughly with soap and water. Dispose of the contaminated gloves in a designated container for hazardous waste after quenching any visible residue.

Reaction & Equipment Issues

Q: My reaction is producing smoke or has ignited. How should I respond?

A: If the reaction is small and contained within the fume hood, you can attempt to smother the flames by covering the flask opening with a beaker or watch glass to cut off the oxygen supply. If this is not immediately effective or the fire is growing, use a Class D or ABC dry chemical fire extinguisher.^[9] If the fire cannot be controlled, activate the fire alarm and evacuate.

Q: I see white fumes coming from the septum of my reaction flask. What does this mean and what should I do?

A: White fumes indicate a leak where the pyrophoric material is reacting with air/moisture. This suggests a poor seal. Ensure there is a positive pressure of inert gas in your flask. If the leak is minor, you may be able to continue the experiment while carefully monitoring it. If it is significant, the reaction should be terminated and quenched safely.

Q: My syringe or needle is clogged with a white solid after a transfer. How do I safely clean it?

A: Clogging is often due to reaction with residual moisture or air. Do not attempt to clear it by force. The safest method is to immediately and carefully quench the entire apparatus.

- Discharge any remaining solution into a flask containing an unreactive solvent like hexane.^[13]
- Draw the inert solvent into the syringe and discharge it into a separate quenching flask containing isopropanol.^[13]
- Repeat this rinse cycle multiple times to ensure all reactive material is removed before disassembling and cleaning the syringe and needle.^[13]

Quantitative Data

Table 1: Physical and Chemical Properties of Triphenylaluminum

Property	Value	Citation(s)
Chemical Formula	C ₁₈ H ₁₅ Al	[2][15]
Molecular Weight	258.29 g/mol	[2]
Appearance	White crystalline solid	[1][16]
Melting Point	237 °C	[2][15]
Flash Point	17 °C (for 1M solution in dibutyl ether)	[2]
Density	0.868 g/mL (for 1M solution in dibutyl ether at 25 °C)	[16]

Table 2: Personal Protective Equipment (PPE) for Handling Triphenylaluminum

PPE Item	Specification	Citation(s)
Eye Protection	Chemical splash goggles and a face shield.	[3][10][17]
Body Protection	Flame-resistant lab coat (e.g., Nomex®).	[3][9][10]
Hand Protection	Double gloves: Inner flame-resistant (e.g., Kevlar®) and outer chemical-resistant (e.g., neoprene or nitrile).	[3][10][17]
Footwear	Closed-toe shoes made of a non-porous material.	[9][10]
Clothing	Natural fibers (cotton, wool); avoid synthetics.	[9]

Experimental Protocols

Protocol 1: Transfer of Triphenylaluminum Solution using a Double-Tipped Needle (Cannula)

This protocol is recommended for transferring volumes greater than 10 mL.^[13]

Methodology:

- **Preparation:** Ensure all glassware is oven-dried and assembled while hot, then allowed to cool under a positive pressure of inert gas (e.g., nitrogen). Secure the triphenylaluminum Sure/Seal™ bottle and the receiving flask in the fume hood.
- **Pressurize Source Bottle:** Puncture the septum of the triphenylaluminum bottle with a needle connected to the inert gas line. This will create a slight positive pressure.
- **Insert Cannula:** Insert one end of the double-tipped needle through the septum of the source bottle, ensuring the needle tip is in the headspace above the liquid. Inert gas will now flow through the needle.
- **Initiate Transfer:** Insert the other end of the needle into the receiving flask through its septum. Lower the needle in the source bottle into the triphenylaluminum solution to begin the transfer.
- **Control Flow:** The rate of transfer can be controlled by the depth of the needle in the liquid and the inert gas pressure.
- **Complete Transfer:** Once the desired volume is transferred, raise the needle in the source bottle back into the headspace to allow inert gas to flush the needle.
- **Disengage:** Remove the needle from the receiving flask first, and then from the source bottle.
- **Cleanup:** Immediately rinse the needle with an inert solvent (e.g., hexane) and quench the rinsings in isopropanol.^[13]

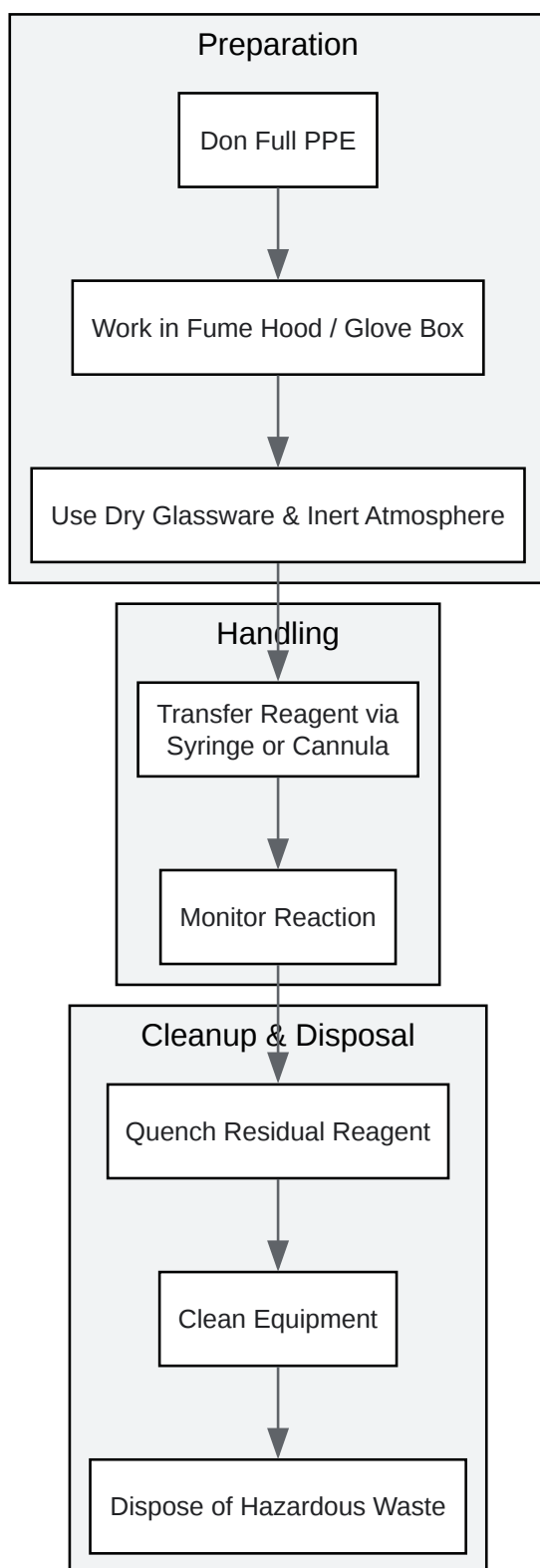
Protocol 2: Quenching of Residual Triphenylaluminum

This protocol is for the safe destruction of small amounts of unwanted triphenylaluminum.

Methodology:

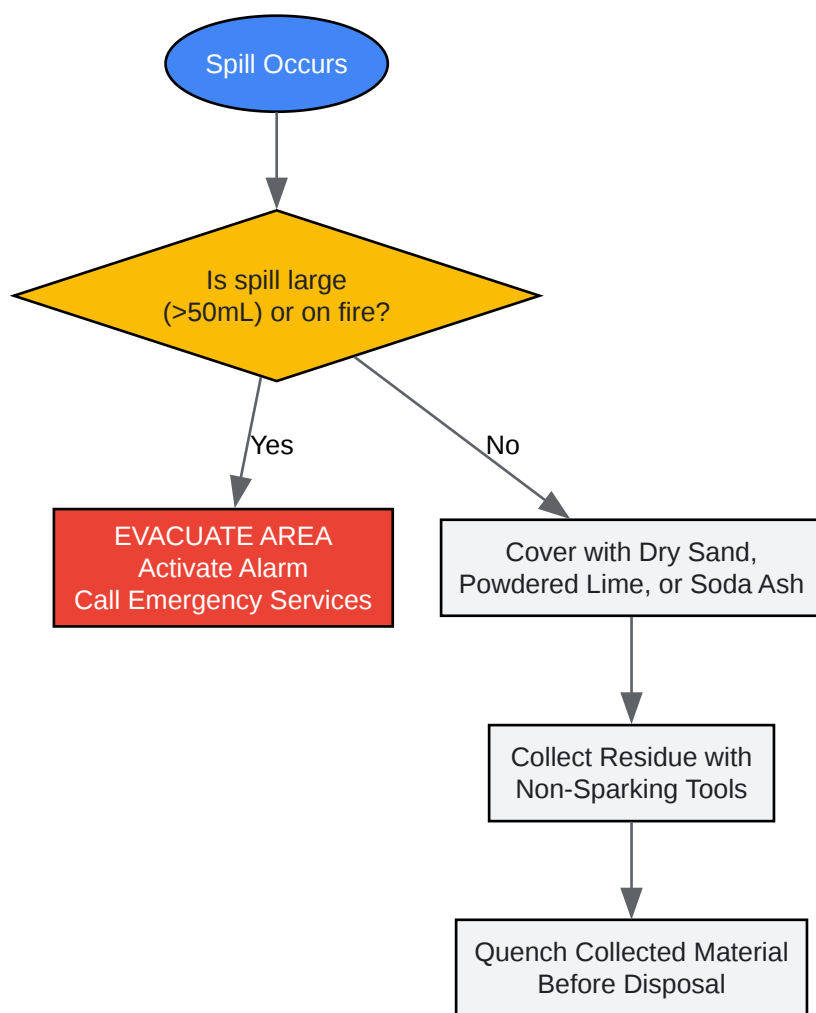
- Preparation: Perform the entire procedure in a fume hood under an inert atmosphere. Place the flask containing the triphenylaluminum residue in an ice-water or dry ice/acetone cooling bath.[\[13\]](#)[\[18\]](#)
- Dilution: Dilute the residue significantly with an unreactive, high-boiling solvent such as toluene or heptane.[\[13\]](#)[\[18\]](#) Avoid low-boiling solvents like ether or pentane.[\[13\]](#)
- Initial Quench: While stirring and maintaining the cold temperature, slowly add isopropanol dropwise via an addition funnel.[\[13\]](#)[\[18\]](#) The reaction can be vigorous; control the addition rate to manage the exotherm and gas evolution.
- Secondary Quench: After the reaction with isopropanol subsides, switch to a more reactive quenching agent like methanol and add it slowly.[\[13\]](#)[\[14\]](#) This helps ensure any remaining reactive material is destroyed.
- Final Quench: Once the methanol addition causes no further reaction, add water dropwise with extreme caution to hydrolyze any remaining pockets of reactive material.[\[13\]](#)
- Neutralization: After the quenching is complete and the solution has warmed to room temperature, neutralize the mixture before disposal as hazardous waste.[\[18\]](#)

Visualizations



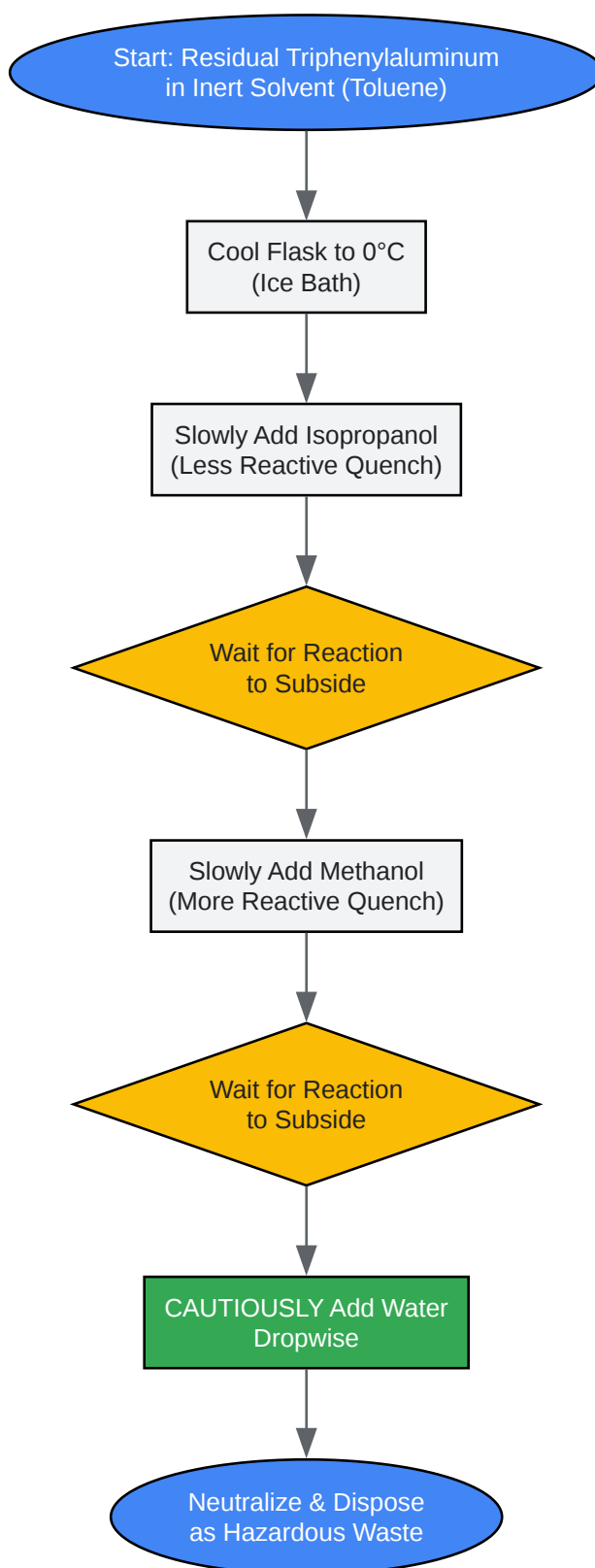
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Diagram 1: Standard Workflow for Handling Triphenylaluminum.



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Diagram 2: Spill Response Decision Tree.



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References

- 1. Aluminum, triphenyl- | 841-76-9 | Benchchem [benchchem.com]
- 2. Cas 841-76-9,ALUMINUM TRIPHENYL | lookchem [lookchem.com]
- 3. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 4. Aluminum, triphenyl- | C18H15Al | CID 16684219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. nj.gov [nj.gov]
- 9. cmu.edu [cmu.edu]
- 10. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 11. Pyrophoric Reagents Handling in Research Labs | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. chemistry.ucla.edu [chemistry.ucla.edu]
- 14. pnnl.gov [pnnl.gov]
- 15. chembk.com [chembk.com]
- 16. Buy Aluminum, triphenyl- | 841-76-9 [smolecule.com]
- 17. purdue.edu [purdue.edu]
- 18. chemistry.nd.edu [chemistry.nd.edu]
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